

A Comparative Guide to the Structure-Activity Relationship (SAR) of Nitropyrrole Compounds

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitro-1H-pyrrole-2-carbaldehyde

CAS No.: 40236-20-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationships (SAR) of nitropyrrole compounds, a class of molecules that has garnered significant interest in medicinal chemistry due to their broad spectrum of biological activities. As a Senior Application Scientist, this document is structured to offer not just a compilation of data, but a synthesized narrative that explains the causal relationships between chemical structure and biological function, grounded in experimental evidence.

Introduction: The Significance of the Nitropyrrole Scaffold

The pyrrole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with diverse pharmacological properties, including anticancer, antimicrobial, and anti-inflammatory activities.^{[1][2]} The introduction of a nitro (-NO₂) group to this heterocyclic core dramatically influences its electronic properties and, consequently, its biological activity. The strong electron-withdrawing nature of the nitro group

can enhance the compound's ability to participate in crucial biological interactions, but it also presents challenges in terms of potential toxicity.[3]

This guide will dissect the intricate relationship between the substitution pattern on the nitropyrrole core and the resulting biological outcomes, with a focus on antibacterial and anticancer applications. We will explore how modifications to the position of the nitro group, the nature of other substituents, and the overall molecular architecture dictate the potency and selectivity of these compounds.

The Crucial Role of the Nitro Group: A Double-Edged Sword

The nitroaromatic functionality is a key determinant of the biological activity of these compounds, often acting as a bio-activatable "warhead".[3] The mechanism frequently involves the enzymatic reduction of the nitro group within the target cell or microorganism, leading to the formation of reactive nitroso and hydroxylamine intermediates, as well as cytotoxic superoxide radicals.[3] This reductive activation is a common theme in the mode of action of many nitroaromatic drugs.

However, the very reactivity that confers biological activity can also be a source of toxicity and mutagenicity.[3] Therefore, a central challenge in the design of nitropyrrole-based therapeutics is to fine-tune the electronic properties and steric environment of the nitro group to achieve selective toxicity against pathogens or cancer cells while minimizing harm to host tissues.

Structure-Activity Relationships in Antibacterial Nitropyrroles

Nitropyrrole-containing natural products, such as the pyrrolomycins, have long been recognized for their potent antibacterial properties.[4] Synthetic efforts have focused on modifying these natural scaffolds to improve their therapeutic index.

Impact of Nitro Group Position

The position of the nitro group on the pyrrole ring is a critical factor influencing antibacterial potency. Studies on synthetic nitro-pyrrolomycins have shown that the introduction of a nitro group can significantly enhance bactericidal activity compared to their non-nitrated

counterparts. For instance, the presence of a nitro group at position 5 of the pyrrole ring in a series of pyrrolomycin analogs resulted in improved minimal bactericidal concentration (MBC) against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Pseudomonas aeruginosa*) bacteria.

The Role of Halogenation and Other Substituents

The interplay between the nitro group and other substituents, particularly halogens, is crucial for optimizing antibacterial activity. In the pyrrolomycin series, polyhalogenation is a common feature. The nature and position of these halogens can modulate the lipophilicity and electronic character of the molecule, thereby affecting its ability to penetrate bacterial membranes and interact with its target.

For example, replacing a chlorine atom with a bromine atom in some nitro-pyrrolomycin derivatives has been shown to reduce cytotoxicity towards normal cells while maintaining or even enhancing antibacterial activity. This highlights the importance of a multi-parameter optimization approach in the design of new nitropyrrole antibiotics.[5]

Structure-Activity Relationships in Anticancer Nitropyrroles

The application of nitropyrrole compounds has extended into the realm of oncology, with several derivatives demonstrating potent cytotoxic activity against various cancer cell lines.[4] [6] The SAR principles governing their anticancer effects share some similarities with their antibacterial counterparts, but also exhibit unique features.

The proposed mechanisms of action for anticancer pyrrole derivatives are diverse and include the inhibition of protein kinases, disruption of microtubule polymerization, and induction of apoptosis.[1][7] The nitro group can contribute to these activities by enhancing the compound's reactivity towards molecular targets within cancer cells.

A study on synthetic nitro-pyrrolomycins revealed that some derivatives were as active or even more potent than the natural product pyrrolomycin C in inhibiting the proliferation of colon (HCT116) and breast (MCF 7) cancer cell lines.[6] Importantly, these synthetic analogs showed reduced toxicity towards normal epithelial cells, suggesting a wider therapeutic window.

Comparative Analysis of Nitropyrrole Derivatives

To provide a clear comparison of the biological performance of different nitropyrrole compounds, the following tables summarize key experimental data from various studies.

Table 1: Antibacterial Activity of Selected Nitropyrrole Compounds

Compound	Bacterial Strain	MIC (µg/mL)	MBC (µM)	Reference
Pyrrolomycin C	S. aureus	-	>60	[6]
Nitro-PM 5a	S. aureus	-	60	[6]
Nitro-PM 5c	S. aureus	-	<60	[6]
N-(2-nitrophenyl)-4-(1H-pyrrol-1-yl)benzamide	S. aureus	3.12-12.5	-	[5]
ENBHEDPC	M. tuberculosis H37Rv	0.7	-	[5]

Table 2: Anticancer Activity of Selected Nitropyrrole Compounds

Compound	Cancer Cell Line	IC50 (μM)	Reference
Pyrrolomycin C	HCT116 (Colon)	~25	[6]
Nitro-PM 5d	HCT116 (Colon)	~10	[6]
Pyrrolomycin C	MCF 7 (Breast)	~30	[6]
Nitro-PM 5d	MCF 7 (Breast)	~15	[6]
Pyrrolo[2,3-d]pyrimidine Derivative 1a	A549 (Lung)	0.35	[7]
Pyrrolo[2,3-d]pyrimidine Derivative 1b	PC-3 (Prostate)	1.04	[7]

Experimental Protocols

To ensure the reproducibility and validation of the presented data, this section provides detailed methodologies for key experiments.

General Synthesis of 1-Substituted 2-Nitropyrrole Derivatives

This protocol describes a common synthetic route for generating N-substituted nitropyrrole analogs.

Step 1: Nitration of Pyrrole The regioselective nitration of commercially available pyrrole is a crucial first step. A common procedure involves the use of a nitrating agent, such as a mixture of nitric acid and sulfuric acid, at low temperatures to favor the formation of 2-nitropyrrole.

Step 2: N-Alkylation or N-Arylation The synthesized 2-nitropyrrole can then be functionalized at the N1-position. For example, to synthesize ethyl 2-(2-nitro-1H-pyrrol-1-yl)acetate, 2-nitropyrrole is reacted with ethyl bromoacetate in the presence of a base like potassium carbonate in a suitable solvent such as ethanol, followed by heating.[8]

Step 3: Purification and Characterization The crude product is purified using column chromatography on silica gel. The structure of the final compound is confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

In Vitro Antibacterial Activity Assay (MIC Determination)

The minimum inhibitory concentration (MIC) is a standard measure of a compound's antibacterial potency.

Protocol:

- **Bacterial Culture:** The target bacterial strains are grown in a suitable broth medium to a specific optical density.
- **Compound Preparation:** The test compounds are dissolved in a suitable solvent (e.g., DMSO) to create stock solutions.
- **Serial Dilution:** The stock solutions are serially diluted in a 96-well microtiter plate containing the growth medium.
- **Inoculation:** Each well is inoculated with the bacterial suspension.
- **Incubation:** The plates are incubated under appropriate conditions (e.g., 37°C for 24 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

In Vitro Anticancer Activity Assay (MTT or SRB Assay)

The cytotoxic effect of compounds on cancer cell lines is commonly assessed using viability assays like the MTT or SRB assay.

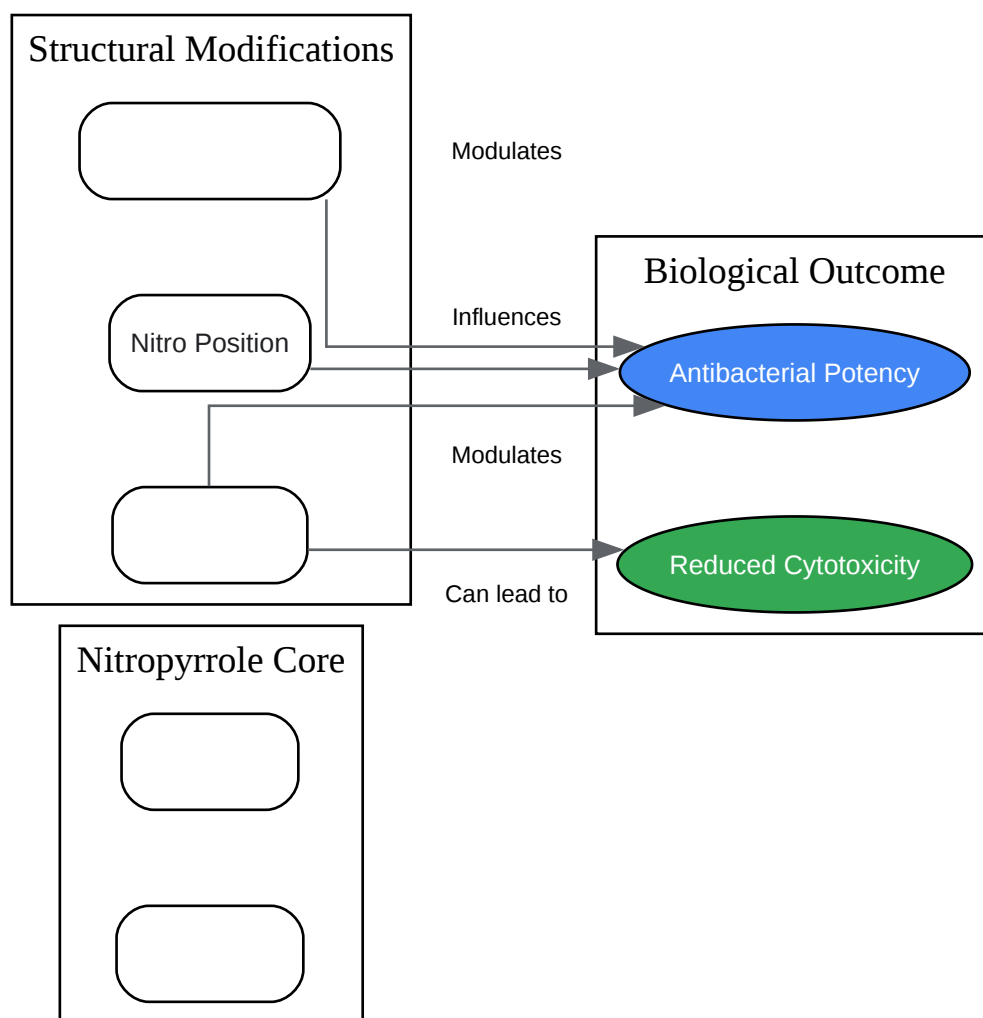
Protocol:

- **Cell Seeding:** Cancer cells are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.

- **Compound Treatment:** The cells are treated with various concentrations of the test compounds for a specific duration (e.g., 48 or 72 hours).
- **Viability Assessment:**
 - **MTT Assay:** MTT reagent is added to each well and incubated. The resulting formazan crystals are dissolved, and the absorbance is measured.
 - **SRB Assay:** Cells are fixed, and the cellular proteins are stained with Sulforhodamine B. The bound dye is solubilized, and the absorbance is measured.
- **IC50 Calculation:** The half-maximal inhibitory concentration (IC50), which is the concentration of the compound that causes 50% inhibition of cell growth, is calculated from the dose-response curve.

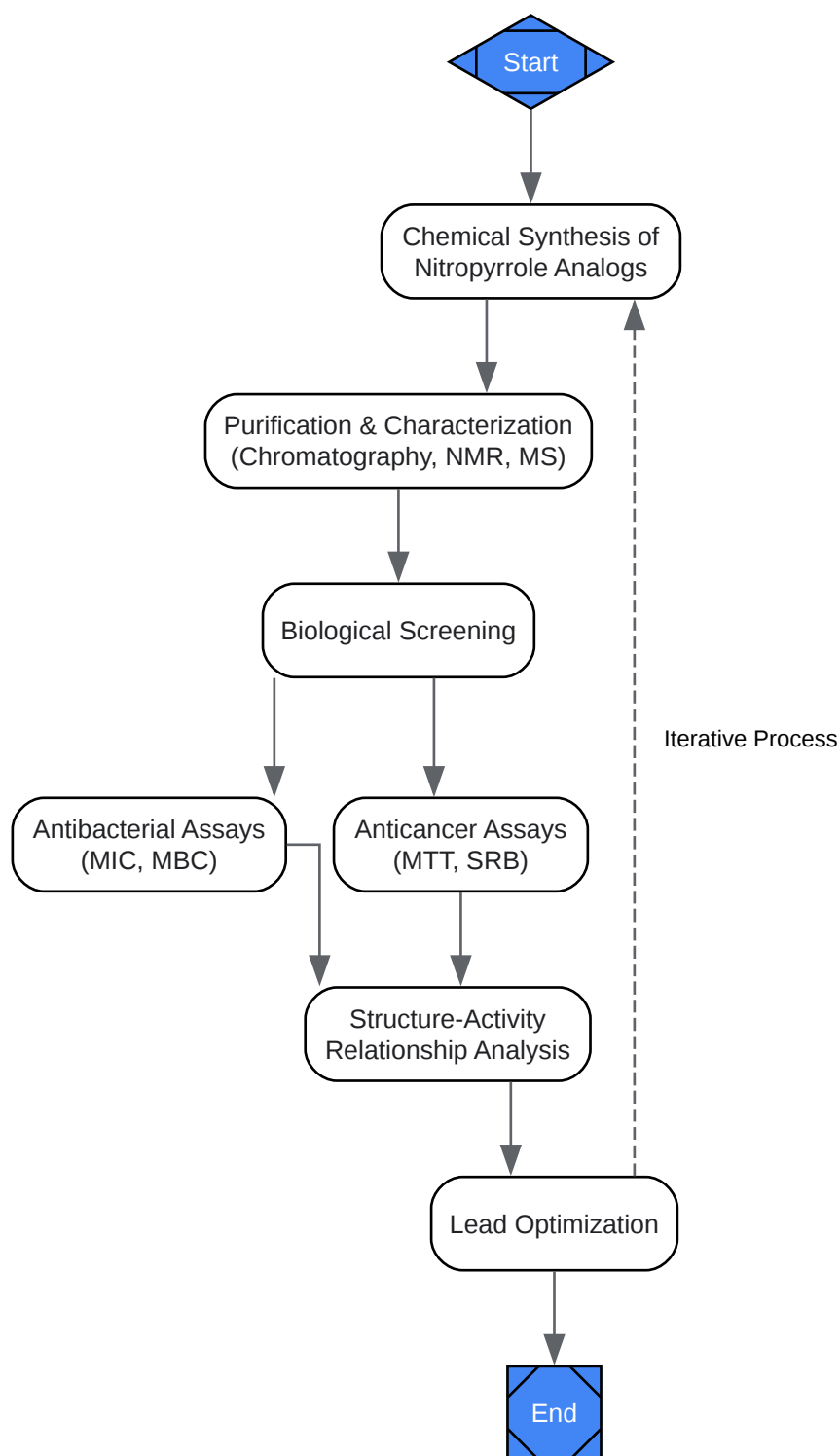
Visualization of Key Concepts

To further elucidate the concepts discussed, the following diagrams are provided in DOT language.



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Caption: Key SAR determinants for antibacterial nitropyrroles.



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Caption: General workflow for nitropyrrole drug discovery.

Conclusion and Future Directions

The structure-activity relationship studies of nitropyrrole compounds have provided valuable insights for the rational design of novel therapeutic agents. The strategic placement of the nitro group, coupled with the careful selection of other substituents, allows for the fine-tuning of biological activity and the mitigation of toxicity.

Future research in this area should focus on:

- Elucidating detailed mechanisms of action: While reductive activation is a common theme, the specific molecular targets for many nitropyrrole compounds remain to be identified.
- Quantitative Structure-Activity Relationship (QSAR) studies: Developing robust QSAR models can aid in the prediction of biological activity and guide the synthesis of more potent and selective analogs.
- Exploring novel biological targets: Expanding the scope of biological screening to identify new therapeutic applications for nitropyrrole compounds.

By leveraging the principles outlined in this guide, researchers can continue to unlock the therapeutic potential of this versatile chemical scaffold.

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